

2'-O-methoxyethyl uridine chemical structure

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Compound of Interest

Compound Name: 2'-O-Moe-U

Cat. No.: B15595443

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An In-depth Technical Guide to 2'-O-methoxyethyl Uridine: Structure, Synthesis, and Applications

Introduction

2'-O-(2-Methoxyethyl)-uridine (**2'-O-MOE-U**) is a chemically modified nucleoside, a synthetic derivative of the natural ribonucleoside, uridine.[1] This modification, characterized by the addition of a methoxyethyl group at the 2' position of the ribose sugar, imparts unique and highly desirable properties for drug development. Specifically, it enhances the stability of RNA molecules against nuclease degradation and improves their binding affinity to target RNA sequences.[2][3] These characteristics have made 2'-O-MOE modifications, including **2'-O-MOE-U**, a cornerstone of second-generation antisense oligonucleotide (ASO) therapeutics. This guide provides a detailed examination of its chemical structure, synthesis, and core applications for researchers and professionals in drug development.

Core Chemical Structure and Properties

The fundamental structure of 2'-O-methoxyethyl uridine consists of three key components: a uracil nucleobase, a ribose sugar ring, and a 2'-O-methoxyethyl modification attached to the ribose.

- **Uracil Base:** The pyrimidine base, uracil, provides the molecule's coding specificity, enabling it to hybridize with adenine in a target RNA strand.
- **Ribose Sugar:** The five-carbon ribose sugar forms the backbone of the nucleoside.

- 2'-O-methoxyethyl Group (CH₃OCH₂CH₂O-): This modification is attached to the 2'-hydroxyl group of the ribose sugar. This bulky and flexible side chain is critical for the molecule's enhanced biophysical properties. It locks the sugar into an RNA-like C3'-endo conformation, which increases binding affinity to target RNA, and provides steric hindrance that protects the phosphodiester backbone from cleavage by nucleases.[\[2\]](#)[\[3\]](#)

The IUPAC name for this compound is 1-[(2R,3R,4R,5R)-4-hydroxy-5-(hydroxymethyl)-3-(2-methoxyethoxy)oxolan-2-yl]pyrimidine-2,4-dione.[\[4\]](#)

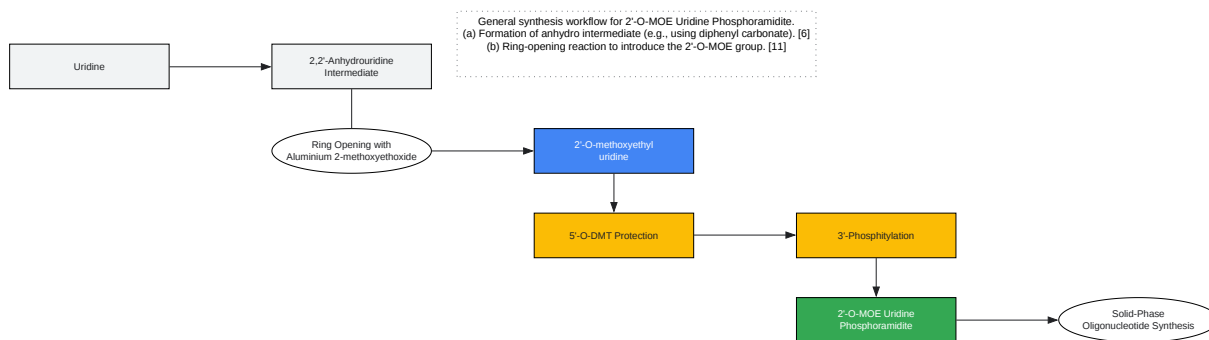
Quantitative Data Summary

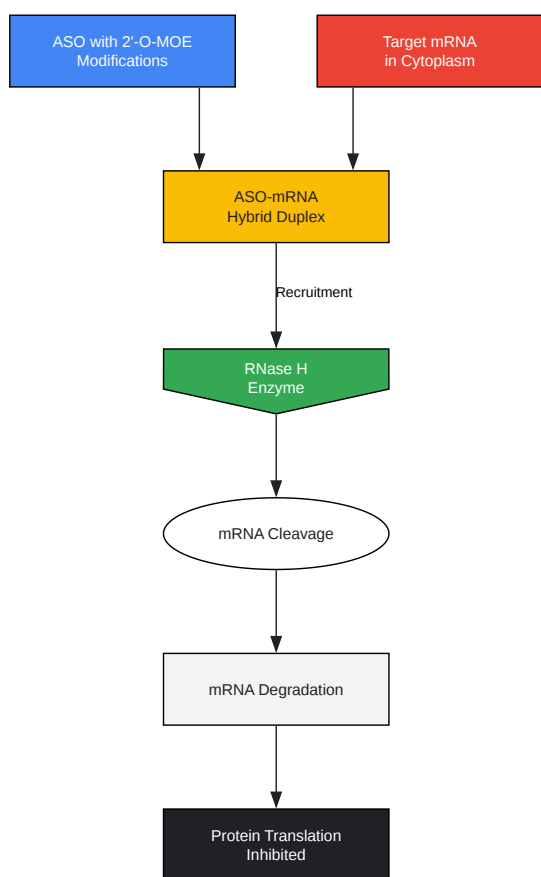
The key chemical and physical properties of 2'-O-methoxyethyl uridine are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₈ N ₂ O ₇	[4] [5]
Molecular Weight	302.28 g/mol	[4] [5]
CAS Number	223777-15-9	[4] [5]
IUPAC Name	1-[(2R,3R,4R,5R)-4-hydroxy-5-(hydroxymethyl)-3-(2-methoxyethoxy)oxolan-2-yl]pyrimidine-2,4-dione	[4]
SMILES	COCCO[C@@H]1--INVALID-LINK--NC2=O)CO">C@@HO	[4] [5]
InChI Key	XTXNROBDOKPICP-QCNRFFRDSA-N	[4]
Appearance	White to Faint Yellow Powder	[6]
Purity	≥95%	[6]
Storage Temperature	2-8°C, Sealed in dry conditions	

Synthesis of 2'-O-methoxyethyl Uridine

The synthesis of 2'-O-MOE uridine typically involves the modification of a uridine precursor. A common and efficient method proceeds through an anhydro intermediate, which facilitates the specific introduction of the methoxyethyl group at the 2' position.





Mechanism of action for a 2'-O-MOE modified antisense oligonucleotide (ASO).

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CAS 251647-51-5: 5'-O-Dmtr- 2'-O-(2-Methoxyethyl)-Uridine [cymitquimica.com]
- 3. 2'-O-(2-Methoxyethyl) Nucleosides Are Not Phosphorylated or Incorporated Into the Genome of Human Lymphoblastoid TK6 Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 2'-O-(2-Methoxyethyl)-uridine | C12H18N2O7 | CID 10881175 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2'-O-(2-Methoxyethyl)uridine | 223777-15-9 | NM16314 [biosynth.com]
- 6. bocsci.com [bocsci.com]
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